

6-Bromo-2-benzothiazolinone CAS number and supplier

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Compound of Interest

Compound Name: 6-Bromo-2-benzothiazolinone

Cat. No.: B1266275

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Technical Guide: 6-Bromo-2-benzothiazolinone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Bromo-2-benzothiazolinone**, a key heterocyclic compound utilized in various research and development applications. This document outlines its chemical properties, supplier information, and its role as a versatile intermediate in the synthesis of bioactive molecules.

Core Compound Data: 6-Bromo-2-benzothiazolinone

CAS Number: 62266-82-4

This compound serves as a fundamental building block in the synthesis of a range of derivatives, particularly those with applications in agriculture and medicinal chemistry. Its chemical structure allows for modifications at the nitrogen atom, leading to a variety of functionalized molecules.

Property	Value
Molecular Formula	C ₇ H ₄ BrNOS
Molecular Weight	230.08 g/mol
Appearance	White to light yellow powder to crystal
Melting Point	228 - 232 °C
Purity	≥ 97% (GC)
MDL Number	MFCD00239363
PubChem ID	188444

Commercial Suppliers

6-Bromo-2-benzothiazolinone is available from several chemical suppliers, catering to research and manufacturing needs. It is important to note that this chemical is intended for professional laboratory and industrial use only.[\[1\]](#)

Supplier	Catalog Number	Purity
TCI America	B2012	>98.0%
Chem-Impex	24391	≥ 97%
J&K Scientific	431568	98%
ChemicalBook	CB8352523	97-99%
Sigma-Aldrich	62266-82-4	98%

Synthesis and Experimental Protocols

6-Bromo-2-benzothiazolinone is a valuable precursor for the synthesis of various derivatives. The following protocols outline its use in the preparation of bioactive compounds.

Synthesis of 3-Substituted-6-bromo-2-benzothiazolinones

One of the primary applications of **6-Bromo-2-benzothiazolinone** is in the synthesis of N-substituted derivatives, which have shown potential as plant growth regulators.

Experimental Protocol:

A general method for the synthesis of 3-alkoxycarbonylmethyl-6-bromo-2-benzothiazolones involves the reaction of **6-Bromo-2-benzothiazolinone** with the corresponding haloacetic acid ester.

- A mixture of **6-bromo-2-benzothiazolinone**, an appropriate chloroacetic acid ester, and a base (such as potassium carbonate) in a suitable solvent (e.g., acetone or DMF) is heated under reflux.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled, and the product is isolated by filtration and purified by recrystallization.

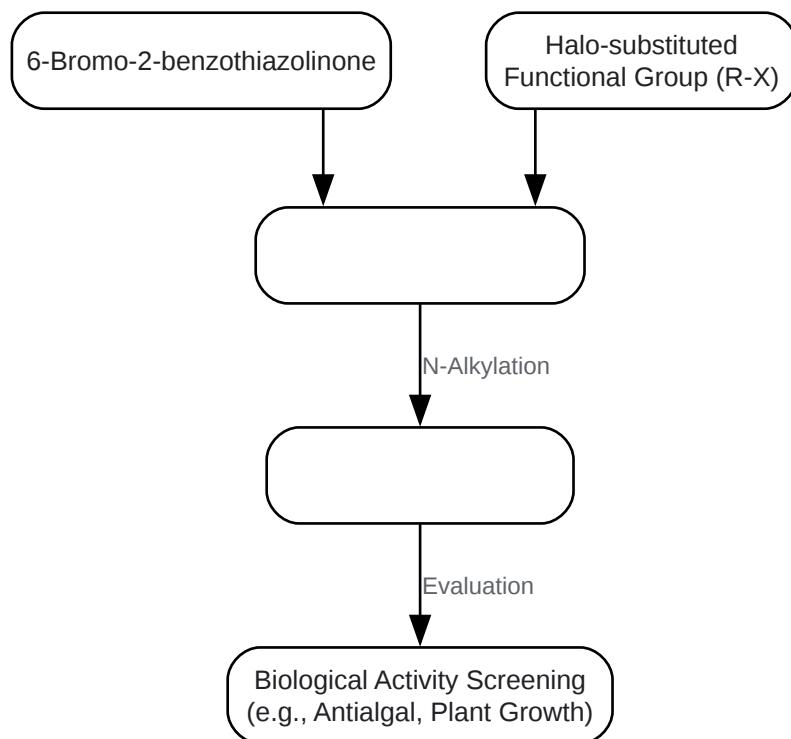
This synthetic pathway allows for the introduction of various ester groups, enabling the exploration of structure-activity relationships for plant growth regulation.

Applications in the Synthesis of Bioactive Molecules

The benzothiazole scaffold is a privileged structure in medicinal chemistry, and **6-Bromo-2-benzothiazolinone** serves as a key intermediate for the synthesis of compounds with a wide range of biological activities, including antimicrobial and anticancer properties.

Workflow for Synthesis of a Bioactive Derivative

The following diagram illustrates a general synthetic workflow starting from **6-Bromo-2-benzothiazolinone** to produce a potentially bioactive N-substituted derivative.



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Caption: Synthetic workflow for N-substituted **6-bromo-2-benzothiazolinone** derivatives.

Biological Activity of Derivatives

Derivatives of **6-Bromo-2-benzothiazolinone** have been investigated for their biological activities. Notably, 3-substituted derivatives have shown promise as plant growth regulators, exhibiting auxin-like activity. Studies have demonstrated that these compounds can influence wheat coleoptile elongation and other plant growth parameters. The nature of the substituent at the 3-position plays a crucial role in the observed biological effect. Furthermore, some derivatives have been screened for their antialgal activities.

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References

- 1. CN105198834B - The synthesis technique of 2,6 dibromo benzothiazoles - Google Patents [patents.google.com]
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